

performance comparison of silicone elastomers made with different crosslinkers

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Performance Showdown: Platinum vs. Peroxide Cured Silicone Elastomers

A Comparative Guide for Researchers and Drug Development Professionals

The selection of a silicone elastomer for research, medical, and pharmaceutical applications is a critical decision, with the curing chemistry—specifically the crosslinking agent—playing a pivotal role in the final performance characteristics of the material. The two most prevalent curing systems are platinum-catalyzed (addition cure) and peroxide-initiated (free-radical cure). This guide provides an objective comparison of the performance of silicone elastomers made with these different crosslinkers, supported by experimental data and detailed testing methodologies, to aid in the selection of the optimal material for your specific application.

Key Performance Metrics: A Tabular Comparison

The choice between platinum-cured and peroxide-cured silicone elastomers often involves a trade-off between purity, mechanical properties, and cost. Platinum-cured silicones are renowned for their high purity and excellent mechanical properties, making them a preferred choice for sensitive applications.^{[1][2][3]} In contrast, peroxide-cured silicones offer a cost-effective solution with robust performance, particularly in industrial settings where high purity is less critical.^{[3][4]}

Performance Metric	Platinum-Cured Silicone Elastomer	Peroxide-Cured Silicone Elastomer	Test Standard
Purity & Biocompatibility	High purity with no byproducts, making it ideal for medical, pharmaceutical, and food-grade applications. [1] [2] [3]	Contains byproducts such as volatile organic acids that may leach out, limiting its use in high-purity applications. [5] [6]	ISO 10993, USP Class VI
Tensile Strength	Generally higher, offering superior durability under tension. [6] [7] [8] [9]	Good, but typically lower than platinum-cured counterparts. [6]	ASTM D412
Elongation at Break	Higher elongation, indicating greater flexibility and elasticity. [6] [8]	Good, but generally lower than platinum-cured silicones. [6]	ASTM D412
Tear Strength	Typically higher, providing better resistance to tearing and propagation of cuts. [5] [8]	Generally lower than platinum-cured elastomers. [5]	ASTM D624
Compression Set	Good resistance to permanent deformation after prolonged compression.	Often exhibits superior compression set properties, especially at elevated temperatures. [7] [10]	ASTM D395
Hardness (Durometer)	Wide range of hardnesses available.	Wide range of hardnesses available.	ASTM D2240
Clarity	Excellent optical clarity and transparency. [5]	Can be hazy or translucent and may yellow over time. [5]	Visual Inspection
Curing Byproducts	No byproducts, resulting in a cleaner	Produces byproducts that may require post-	N/A

	material.[1][9]	curing to remove.[5][6]	
Cost	Higher material and processing costs.[6][8]	More cost-effective.[3][6]	N/A

Experimental Protocols

Accurate and reproducible data are paramount in material science. The following are detailed methodologies for the key experiments cited in the comparison table, based on internationally recognized ASTM standards.

ASTM D412: Tensile Properties of Vulcanized Rubber and Thermoplastic Elastomers

This test method is used to determine the tensile strength and elongation at break of silicone elastomers.[11][12][13][14][15]

- Specimen Preparation: Dumbbell-shaped ("dogbone") specimens are die-cut from a flat sheet of the cured silicone elastomer.[11] The thickness of the narrow section of the specimen is measured at three points, and the median value is used for cross-sectional area calculation.[11]
- Test Procedure:
 - The specimen is clamped into the grips of a universal testing machine (tensile tester).
 - The grips are separated at a constant rate of speed, typically 500 mm/min, until the specimen ruptures.[11][13]
 - The force required to stretch the specimen and the elongation at the point of rupture are continuously recorded.
- Calculations:
 - Tensile Strength: The maximum force recorded during the test divided by the original cross-sectional area of the specimen.

- Elongation at Break: The increase in length of the specimen at the point of rupture, expressed as a percentage of the original length.

ASTM D395: Compression Set of Rubber

This test method measures the ability of a silicone elastomer to retain its elastic properties after prolonged compression.[16][17][18][19] A lower compression set value indicates better material resilience.[20]

- Specimen Preparation: Cylindrical discs of a specified diameter and thickness are used.
- Test Procedure (Method B - Constant Deflection):
 - The initial thickness of the specimen is measured.
 - The specimen is placed in a compression device between two parallel plates and compressed to a specified percentage of its original thickness (commonly 25%).[18]
 - The compressed specimen is then placed in an oven at a specified temperature for a set duration (e.g., 22 hours at 177°C).[10]
 - After the specified time, the specimen is removed from the device and allowed to recover at room temperature for 30 minutes.[17][18]
 - The final thickness of the specimen is measured.
- Calculation:
 - $$\text{Compression Set (\%)} = \frac{[(\text{Initial Thickness} - \text{Final Thickness}) / (\text{Initial Thickness} - \text{Spacer Bar Thickness})]}{100} \times 100$$
[20]

ASTM D624: Tear Strength of Conventional Vulcanized Rubber and Thermoplastic Elastomers

This test method is used to determine the resistance of a silicone elastomer to tearing.[21][22][23][24]

- Specimen Preparation: Specimens are die-cut into specific shapes, with Type C (right-angled) being common.[22][24]
- Test Procedure:
 - The thickness of the specimen is measured.
 - The specimen is placed in the grips of a universal testing machine.
 - The grips are separated at a constant rate of speed (e.g., 500 mm/min) until the specimen is completely torn.
- Calculation:
 - Tear Strength: The maximum force recorded during the test divided by the thickness of the specimen.

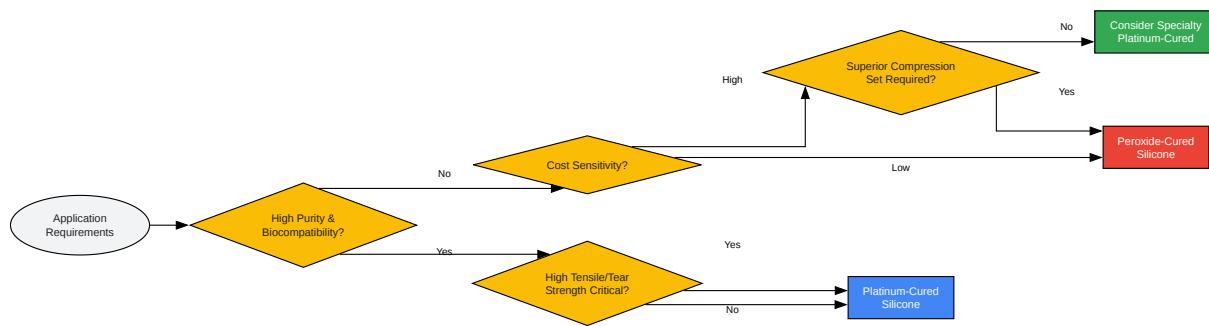
ASTM D2240: Durometer Hardness of Rubber

This test method measures the indentation hardness of silicone elastomers.[25][26][27][28][29]

- Specimen Preparation: The test specimen should have a minimum thickness of 6 mm. Thinner specimens can be stacked to achieve the required thickness.[27]
- Test Procedure:
 - The durometer, a handheld or stand-mounted instrument with a specific indenter shape (e.g., Shore A for softer elastomers), is pressed firmly against the surface of the specimen. [26][27]
 - The hardness reading is taken immediately after the indenter makes full contact with the specimen.
- Reporting: The hardness is reported on a scale of 0 to 100, with higher numbers indicating greater hardness.

Visualization of the Selection Process

The following diagram illustrates a logical workflow for selecting the appropriate silicone elastomer crosslinker based on key application requirements.



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Caption: Decision workflow for silicone elastomer crosslinker selection.

Conclusion

The selection between platinum-cured and peroxide-cured silicone elastomers is a multi-faceted decision that hinges on the specific demands of the application. For applications in the pharmaceutical and medical device industries, where purity, biocompatibility, and minimal extractables are non-negotiable, platinum-cured silicones are often the superior choice.[1][2] However, for less critical applications where cost is a primary driver and exceptional compression set at high temperatures is required, peroxide-cured silicones present a viable and economical alternative.[4][7] A thorough understanding of the performance trade-offs, substantiated by standardized testing, is essential for making an informed material selection that ensures both product efficacy and safety.

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